

# An In-depth Technical Guide to the Safety and Handling of Diacetoneamine

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## Compound of Interest

Compound Name: *Diacetoneamine*

Cat. No.: *B058104*

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Disclaimer: The following guide is a compilation of publicly available data for **Diacetoneamine** (CAS 625-04-7). A comprehensive, official Safety Data Sheet (SDS) with complete GHS classification and toxicological data is not readily available. This document should be used as a supplementary resource to internal risk assessments and standard laboratory safety protocols. It is crucial to handle this substance with the caution appropriate for a chemical with an incomplete toxicological profile. This compound should not be confused with Diacetone Alcohol (CAS 123-42-2), a different substance for which extensive safety data exists.

## Chemical Identification and Physical Properties

**Diacetoneamine**, also known as 4-Amino-4-methyl-2-pentanone, is a chemical intermediate used in organic synthesis.<sup>[1]</sup> It is commercially available, often as a hydrogen oxalate salt.<sup>[2][3]</sup> The available physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	625-04-7	[2][4]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	[1][4]
Molecular Weight	115.17 g/mol	[1][2]
Synonyms	4-Amino-4-methyl-2-pentanone, 4-Methyl-4-aminopentan-2-one	[4][5]
Appearance	White crystalline solid	[5][6]
Melting Point	125-130 °C (decomposes)	[2][5][7]
Boiling Point	~180 °C (760 mmHg); 163 °C (12 mmHg)	[1][4]
Flash Point	56.2 ± 22.6 °C	[4]
Density	0.9 ± 0.1 g/cm <sup>3</sup>	[4]
Solubility	Soluble in water, alcohol, and ether.	[5]
Storage Temperature	Room temperature; for long-term storage (months to years), -20 °C is recommended.	[5][6]

## Hazard Information and Classification

Detailed GHS classification for **Diacetonamine** is not consistently available across public sources. One database explicitly states that GHS data is unavailable.[4] However, based on its physical state and chemical family (ketone, amine), general hazards can be inferred. The available classifications are listed below.

Classification System	Class / Code	Description	Source(s)
German Water Hazard Class (WGK)	WGK 3	Highly hazardous to water.	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Class	11	Combustible Solids.	<a href="#">[2]</a> <a href="#">[3]</a>
GHS Classification	Not Available	Hazard statements, pictograms, and signal words are not established.	<a href="#">[4]</a>

Due to the lack of comprehensive hazard data, it is prudent to treat **Diacetonamine** as a hazardous substance. Assume it may be an irritant to the skin, eyes, and respiratory system, and handle accordingly.

## Handling and Storage Precautions

Proper handling and storage are critical to ensure safety when working with chemicals with incomplete data profiles.

### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid contact with skin and eyes.[\[4\]](#)
- Prevent the formation of dust and aerosols.[\[4\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[4\]](#)

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#)

- Keep in a dark place, under an inert atmosphere.[5]
- Store away from incompatible materials and foodstuff containers.[4]

## Toxicological Profile

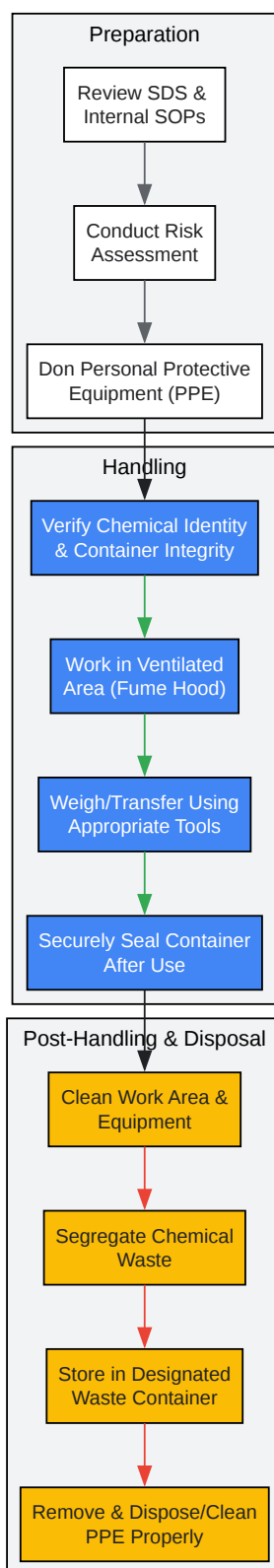
No quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **Diacetonamine** were found in the reviewed sources. The absence of this data necessitates a cautious approach, assuming the substance may be harmful if ingested, inhaled, or absorbed through the skin.

## Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in this guide are not available in the public domain. Physical properties such as melting point are typically determined using standard laboratory methods like capillary melting point apparatus. However, specific methodologies for toxicological or ecotoxicological assessments for **Diacetonamine** are not documented in the available literature.

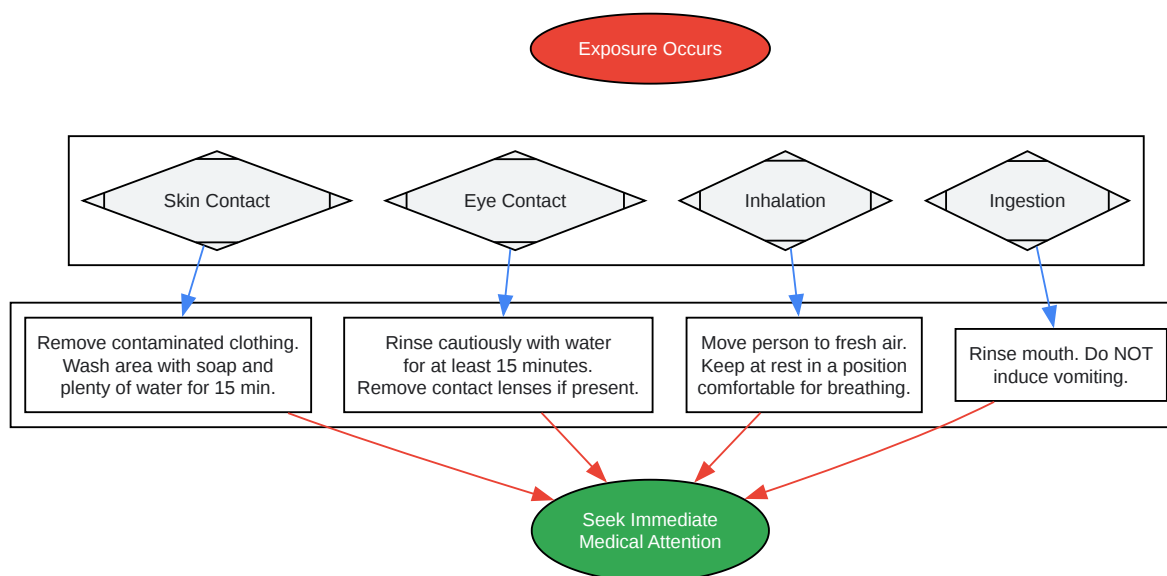
## Safety Workflows and Procedures

The following diagrams illustrate generalized workflows for handling and emergency response. These should be adapted to specific laboratory and institutional protocols.



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Caption: A generalized workflow for the safe handling of **Diacetonamine**.



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Caption: A flowchart for first aid response to **Diacetoneamine** exposure.

## Emergency Procedures

First Aid Measures: Given the lack of specific data for **Diacetoneamine**, standard first aid protocols for chemical exposure should be followed. Always seek medical attention after any exposure.

- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[8]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] If contact lenses are present and easy to remove, take them out.
- Inhalation: Move the affected person to an area with fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration.[8]

- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person.[9]

#### Fire-Fighting Measures:

- Classification: **Diacetonamine** is classified as a combustible solid.[2][3]
- Suitable Extinguishing Media: For fires involving combustible solids or liquids, use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or a water spray. Avoid using a direct water jet, which may spread the fire.
- Hazards from Combustion: Combustion may produce toxic gases, including oxides of carbon and nitrogen.
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

#### Accidental Release Measures:

- Personal Precautions: Evacuate the area. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and safety goggles.
- Containment and Cleaning: For a solid spill, carefully sweep or scoop the material to avoid creating dust. Place it into a suitable, labeled container for chemical waste disposal. Clean the spill area thoroughly. Prevent the substance from entering drains or waterways, as it is considered highly hazardous to water.[2][3]

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